

# Stereocontrolled Synthesis Using 2,3-O-Isopropylidene-D-ribonolactone: Application Notes and Protocols

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## Compound of Interest

Compound Name: 2,3-O-Isopropylidene-D-ribonolactone

Cat. No.: B015340

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## Abstract

**2,3-O-Isopropylidene-D-ribonolactone** is a versatile and commercially available chiral building block derived from D-ribose. Its rigid, bicyclic structure and strategically protected hydroxyl groups make it an invaluable starting material for the stereocontrolled synthesis of a wide array of complex molecules. This document provides detailed application notes and experimental protocols for the use of **2,3-O-Isopropylidene-D-ribonolactone** in the synthesis of high-value compounds, including carbohydrate derivatives, C-nucleosides, and other bioactive molecules.

## Introduction: A Versatile Chiral Pool Starting Material

**2,3-O-Isopropylidene-D-ribonolactone** serves as a crucial intermediate in carbohydrate chemistry and pharmaceutical development.<sup>[1]</sup> The isopropylidene group protects the C2 and C3 hydroxyl groups, allowing for selective manipulation of the C5 hydroxyl group and the lactone carbonyl. This feature is instrumental in achieving high stereoselectivity in subsequent reactions. Its applications span from the synthesis of antiviral and anticancer agents to the development of RNA analogs for gene therapy research.<sup>[1]</sup>

This chiral building block has been successfully employed in the stereocontrolled synthesis of carbohydrates like 6-epi-trehazolin and 6-epi-trehalamine.[2] Furthermore, it is a key precursor for C-nucleosides, prostanoids, and GABA analogs. The inherent chirality of the molecule provides a template for the creation of new stereogenic centers with high fidelity, a critical aspect in the synthesis of pharmacologically active compounds.

## Physicochemical Properties and Handling

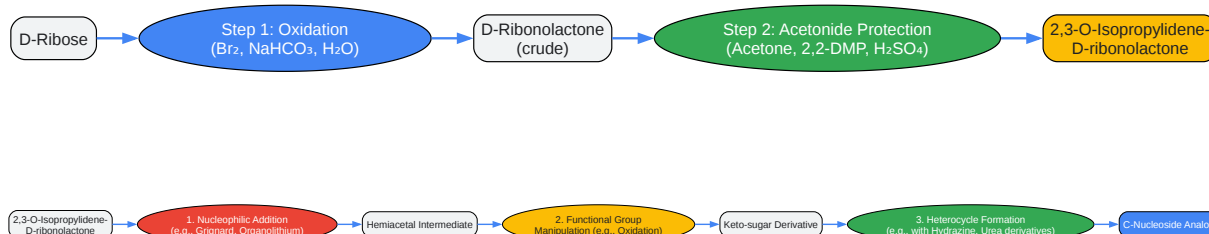
A summary of the key physicochemical properties of **2,3-O-Isopropylidene-D-ribonolactone** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	30725-00-9	[2]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>5</sub>	[2]
Molecular Weight	188.18 g/mol	[1]
Appearance	White to light yellow powder	[1]
Melting Point	135-138 °C	
Optical Rotation	[α] <sup>20</sup> /D -69° (c=2 in pyridine)	
Purity	≥ 95%	[2]
Solubility	DMF: 20 mg/mL, DMSO: 10 mg/mL, Ethanol: 15 mg/mL	[2]
Storage	2 - 8 °C	[1]

## Experimental Protocols

### Synthesis of 2,3-O-Isopropylidene-D-ribonolactone from D-Ribose

This protocol is adapted from a well-established procedure for the synthesis of the title compound from inexpensive D-ribose.[3][4] The overall synthesis is a two-step process involving the oxidation of D-ribose to D-ribonolactone, followed by acetonide protection.



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